

Physical and chemical properties of "3-(Benzimidazol-1-yl)propanal"

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 3-(Benzimidazol-1-yl)propanal

Cat. No.: B129894

[Get Quote](#)

An In-depth Technical Guide on 3-(Benzimidazol-1-yl)propanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-(Benzimidazol-1-yl)propanal**. Due to the limited availability of data for this specific aldehyde, this guide also includes information on its immediate precursor, 3-(1H-Benzimidazol-2-yl)propan-1-ol, to provide a more complete profile. Benzimidazole derivatives are a significant class of heterocyclic compounds known for their wide range of biological activities, making them a focal point in medicinal chemistry and drug discovery.^{[1][2][3]}

Physical and Chemical Properties

Quantitative data for **3-(Benzimidazol-1-yl)propanal** is not readily available in public literature. However, data for the related alcohol, 3-(1H-Benzimidazol-2-yl)propan-1-ol, provides valuable insights into the physicochemical characteristics of this scaffold.

Property	Value	Source Compound
Molecular Formula	C10H10N2O	3-(Benzimidazol-1-yl)propanal
Molecular Weight	174.20 g/mol	3-(Benzimidazol-1-yl)propanal
CAS Number	2403-66-9	3-(1H-Benzimidazol-2-yl)propan-1-ol[4]
Molecular Formula	C10H12N2O	3-(1H-Benzimidazol-2-yl)propan-1-ol[4]
Molecular Mass	176.22 g/mol	3-(1H-Benzimidazol-2-yl)propan-1-ol[4]
Melting Point	159-161 °C	3-(1H-Benzimidazol-2-yl)propan-1-ol[4]
InChI	InChI=1S/C10H12N2O/c13-7-3-6-10-11-8-4-1-2-5-9(8)12-10/h1-2,4-5,13H,3,6-7H2,(H,11,12)	3-(1H-Benzimidazol-2-yl)propan-1-ol[4]
Canonical SMILES	OCCCC1=NC=CC=CC2N1	3-(1H-Benzimidazol-2-yl)propan-1-ol[4]

Note: The table presents data for 3-(1H-Benzimidazol-2-yl)propan-1-ol as a reference due to the absence of specific data for **3-(Benzimidazol-1-yl)propanal**.

Experimental Protocols

Synthesis of **3-(Benzimidazol-1-yl)propanal**

The synthesis of **3-(Benzimidazol-1-yl)propanal** can be achieved through the oxidation of its corresponding alcohol, 3-(1H-Benzimidazol-2-yl)propan-1-ol.[5] This is a common and effective method for the preparation of aldehydes from primary alcohols.

Materials:

- 3-(1H-Benzimidazol-2-yl)propan-1-ol

- Pyridinium chlorochromate (PCC) or other mild oxidizing agents (e.g., Dess-Martin periodinane)
- Dichloromethane (DCM) as solvent
- Silica gel for column chromatography
- Anhydrous sodium sulfate

Procedure:

- **Dissolution:** Dissolve 3-(1H-Benzimidazol-2-yl)propan-1-ol in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- **Oxidation:** Add pyridinium chlorochromate (PCC) portion-wise to the stirred solution at room temperature. The amount of PCC should be in slight molar excess (typically 1.5 equivalents) relative to the alcohol.
- **Monitoring:** Monitor the reaction progress using thin-layer chromatography (TLC) until the starting alcohol is consumed.
- **Work-up:** Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel to remove the chromium salts and excess PCC. Wash the silica gel pad with additional diethyl ether.
- **Purification:** Concentrate the filtrate under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **3-(Benzimidazol-1-yl)propanal**.
- **Characterization:** Confirm the structure and purity of the final product using spectroscopic methods such as ¹H NMR, ¹³C NMR, and mass spectrometry.

Chemical Reactivity and Biological Significance

Benzimidazole derivatives are known to undergo various chemical reactions, including electrophilic substitution on the benzene ring and N-alkylation or N-acylation at the imidazole nitrogen. The aldehyde functional group in **3-(Benzimidazol-1-yl)propanal** allows for a range

of subsequent reactions, such as reductive amination, Wittig reactions, and aldol condensations, making it a versatile intermediate for the synthesis of more complex molecules.

The benzimidazole core is a key pharmacophore found in numerous pharmaceuticals with a broad spectrum of biological activities, including:

- Antimicrobial and Antifungal: Benzimidazole derivatives have shown potent activity against various bacteria and fungi.[1]
- Anticancer: Certain substituted benzimidazoles exhibit anticancer properties.[1][5]
- Anti-inflammatory: Some derivatives have been identified as inhibitors of inflammatory pathways, such as the NLRP3 inflammasome.[6]
- Antiviral and Anthelmintic: This class of compounds is well-established in antiviral and anthelmintic therapies.[2]

The diverse biological activities of benzimidazoles stem from their ability to interact with various biological targets.

Visualizations

Synthesis Workflow for **3-(Benzimidazol-1-yl)propanal**

The following diagram illustrates the synthetic pathway from o-phenylenediamine to **3-(Benzimidazol-1-yl)propanal**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. isca.me [isca.me]
- 2. researchgate.net [researchgate.net]

- 3. researchgate.net [researchgate.net]
- 4. CAS Common Chemistry [commonchemistry.cas.org]
- 5. 3-(1-benzyl-1H-benzimidazol-2-yl)propan-1-ol | 121356-81-8 | Benchchem [benchchem.com]
- 6. Synthesis and Biological Evaluation of Novel Benzimidazole Derivatives and Analogs Targeting the NLRP3 Inflammasome - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of "3-(Benzimidazol-1-yl)propanal"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129894#physical-and-chemical-properties-of-3-benzimidazol-1-yl-propanal]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com